

Accelerated Weathering of Polymers: A Comparative Guide to Chimassorb 119 Stabilization

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Compound of Interest

Compound Name: *Chimassorb 119*

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In the realm of polymer science, safeguarding materials from the degradative effects of weathering is paramount to ensuring their longevity and performance. Ultraviolet (UV) radiation, moisture, and temperature fluctuations can lead to aesthetic and structural failures, such as discoloration, loss of gloss, and embrittlement. To counteract these effects, light stabilizers are incorporated into polymeric matrices. Among these, Hindered Amine Light Stabilizers (HALS) are a critically important class, and **Chimassorb 119** has emerged as a high-performance option.

This guide provides an objective comparison of **Chimassorb 119** with other light stabilizers, supported by experimental data from accelerated weathering tests. It is intended for researchers, scientists, and professionals in polymer and materials science to aid in the selection of appropriate stabilization systems.

Performance of Chimassorb 119 in Polymer Systems

Chimassorb 119 is a high-molecular-weight HALS with low volatility and a low tendency to migrate, providing excellent bulk protection to polymers. Its piperidyl-methyl group reduces chemical interactions and discoloration, a distinct advantage over some other commercial HALS.[1] It is effective in a wide range of polymers, including polyolefins (polypropylene and polyethylene), thermoplastic olefins (TPOs), and acrylonitrile-butadiene-styrene (ABS).[2][3]

Comparative Performance Data

The following tables summarize the performance of **Chimassorb 119** and its alternatives in accelerated weathering tests. It is important to note that the data is compiled from different studies and polymer systems; therefore, direct comparisons should be made with caution.

Table 1: Gloss Retention of Stabilized Thermoplastic Olefin (TPO) after Xenon Arc Weathering

Stabilizer System	% Gloss Retention after 2500 kJ	% Gloss Retention after 4000 kJ
0.29% Tinuvin 123 S + 0.2% Chimassorb 119 + 0.2% Tinuvin 328	72.5%	45.8%
0.4% Tinuvin 791 + 0.2% Tinuvin 328	43.6%	7.6%

Source: Adapted from Ciba Specialty Chemicals Brochure.[4] The addition of a UV absorber (Tinuvin 328) and a non-interacting HALS (Tinuvin 123 S) creates a synergistic system.

Table 2: Color Change (ΔE) of Stabilized Black TPO after Xenon Arc Weathering

Stabilizer System (at 0.25%)	ΔE after 2000 hours	ΔE after 4000 hours
Tinuvin XT 850	~1	~2
Tinuvin 791	~2	~4
Tinuvin 770	~3	~6
Chimassorb 119	Not directly tested in this study, but benchmarked against for high performance	Not directly tested in this study, but benchmarked against for high performance

Source: Adapted from a presentation on weathering of innovative light stabilization systems for PP/TPO.[5] While **Chimassorb 119** was not included in this specific dataset, the performance of other HALS provides a benchmark.

Table 3: Retention of Mechanical Properties in Polypropylene (PP) after Accelerated Weathering

Stabilizer System	Retention of Tensile Strength (%)	Retention of Elongation at Break (%)	Weathering Method
PP + Chimassorb 944 + FCo	~80%	~60%	Xenon Arc
PP + Tinuvin 770 + FCo	~75%	~50%	Xenon Arc

Source: Adapted from a study on coir fiber polypropylene composites.^[6] This data on Chimassorb 944 and Tinuvin 770 provides an indication of the performance of high and low molecular weight HALS, respectively. FCo refers to coir fiber.

Experimental Protocols

The data presented above was generated using standardized accelerated weathering test methods. The following are detailed protocols for two of the most common methods.

Xenon Arc Accelerated Weathering (Based on ASTM G155)

This method simulates the full spectrum of sunlight using a xenon arc lamp.^[7]

- **Apparatus:** A xenon arc weathering apparatus equipped with appropriate filters to simulate either direct outdoor sunlight or sunlight through window glass. The chamber allows for control of irradiance, temperature, and humidity.
- **Test Specimens:** Prepared according to the relevant material specification. Typically, flat panels of the polymer with and without the stabilizer are used.
- **Exposure Cycle:** A common cycle for automotive applications is Cycle 1 from ASTM G155, which consists of:

- Light Cycle: 102 minutes of light at a specified irradiance (e.g., 0.55 W/m² at 340 nm), a black panel temperature of 63°C, and 50% relative humidity.
- Light and Water Spray Cycle: 18 minutes of light with a continuous front and back water spray.
- Duration: The total exposure duration is determined by the material and its intended application, often ranging from 1000 to 4000 hours.
- Evaluation: Specimens are periodically removed and evaluated for changes in color (spectrophotometer), gloss (gloss meter), and mechanical properties (tensile tester).

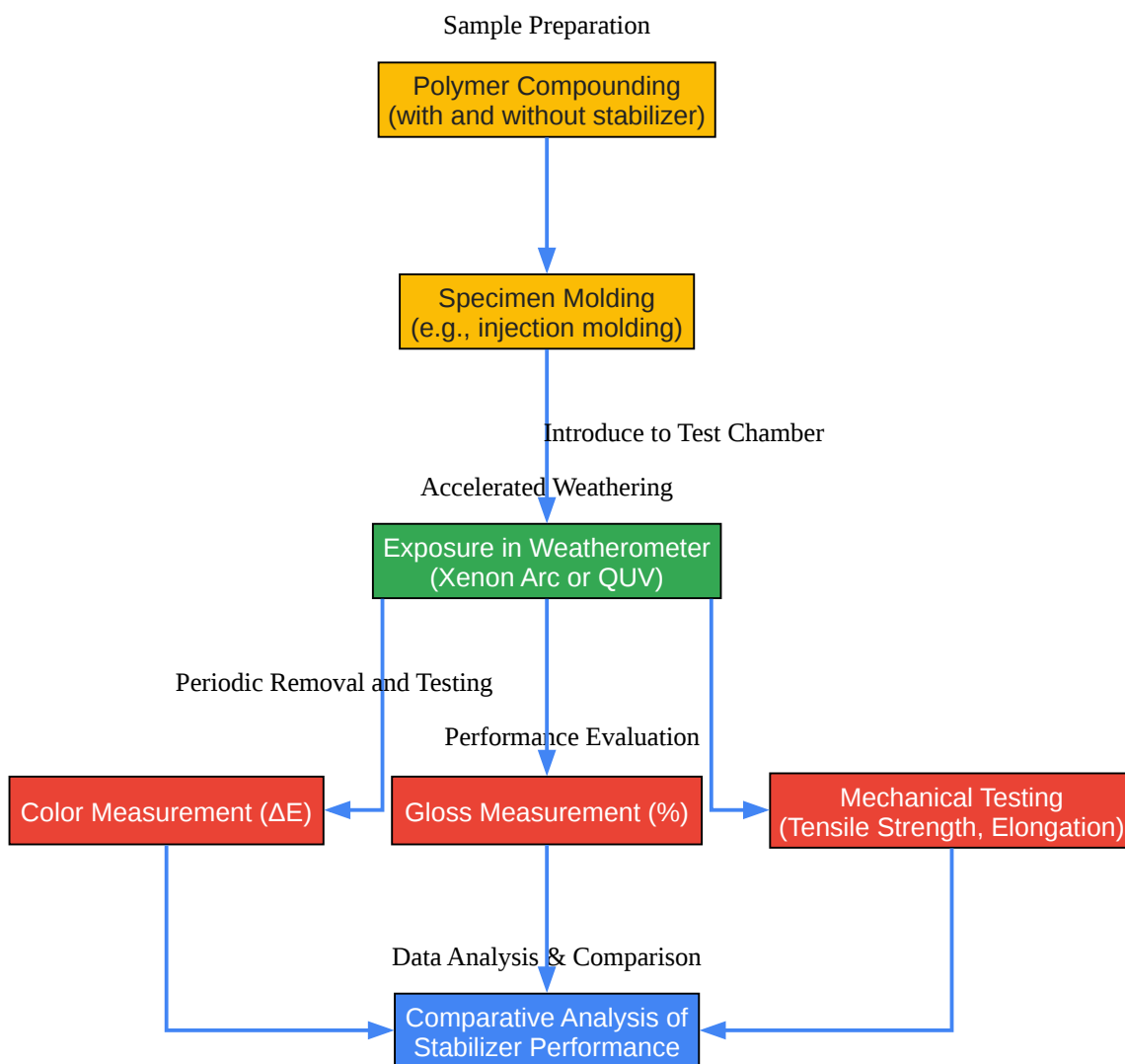
Fluorescent UV Accelerated Weathering (Based on ASTM G154)

This method uses fluorescent lamps to simulate the UV portion of the solar spectrum.[8][9]

- Apparatus: A QUV accelerated weathering tester equipped with UVA-340 lamps, which provide a good simulation of sunlight in the critical short-wavelength UV region. The chamber also provides for condensation and temperature control.
- Test Specimens: Prepared as for the xenon arc test.
- Exposure Cycle: A typical cycle consists of:
 - UV Exposure: 8 hours of UV irradiation at a controlled temperature (e.g., 60°C).
 - Condensation: 4 hours of condensation at a controlled temperature (e.g., 50°C) in the dark.
- Duration: Similar to xenon arc testing, the duration depends on the material and application.
- Evaluation: Properties are evaluated in the same manner as for the xenon arc test.

Experimental Workflow Diagram

The following diagram illustrates the typical workflow for an accelerated weathering study.



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Caption: Workflow for accelerated weathering testing of stabilized polymers.

Conclusion

Chimassorb 119 demonstrates excellent performance as a light stabilizer for a variety of polymers, particularly in demanding applications where long-term durability is critical. Its high molecular weight and unique chemical structure contribute to its low volatility, migration resistance, and reduced interaction with other formulation components. While direct, comprehensive comparative data under identical conditions can be challenging to find in the public domain, the available information indicates that **Chimassorb 119**, especially when used in synergistic systems with other stabilizers, provides superior protection against the detrimental effects of weathering. The selection of an appropriate stabilization package will ultimately depend on the specific polymer, the intended application, and the desired performance characteristics. The experimental protocols and data presented in this guide offer a valuable resource for making informed decisions in the development of weather-resistant polymeric materials.

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